

Technical Guide: Alternariol, methyl ether-¹³C₁₅

Certified Reference Material

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Compound of Interest

Compound Name: Alternariol, methyl ether-13C15

Cat. No.: B12384377

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This technical guide provides a comprehensive overview of Alternariol, methyl ether-¹³C₁₅, a stable isotope-labeled internal standard crucial for the accurate quantification of the mycotoxin Alternariol, methyl ether (AME) in various matrices. This document is intended for researchers, scientists, and drug development professionals utilizing this standard in their analytical workflows. While a specific certificate of analysis for Alternariol, methyl ether-¹³C₁₅ was not publicly available, this guide synthesizes typical data and methodologies from certificates of analysis for closely related compounds, such as the unlabeled AME and its deuterated analog (Alternariol Monomethyl Ether-d3).

Compound Information

Stable isotope-labeled compounds are essential for providing accuracy and precision in quantitative analysis by mass spectrometry, serving as internal standards to correct for matrix effects and variations in instrument response.[\[1\]](#)

Identifier	Value
Compound Name	Alternariol, methyl ether- ¹³ C ₁₅
Synonyms	AME- ¹³ C ₁₅
Chemical Formula	¹³ C ₁₅ H ₁₂ O ₅
Molecular Weight	287.16 g/mol (calculated)
CAS Number	Not available
Unlabeled CAS Number	26894-49-5[2], 23452-05-3[3][4]

Physical and Chemical Properties

The following table summarizes the typical physical and chemical properties based on data for the unlabeled and deuterated analogs.

Property	Value	Source (Analog)
Appearance	White to off-white solid	MedchemExpress (AME)[2]
Purity (HPLC)	>95% - 99.96%	LGC Standards (AME-d3)[5], MedchemExpress (AME)[2]
Solubility	Soluble in Dichloromethane, Methanol	Cayman Chemical (AME)[3]
Storage Temperature	-20°C	LGC Standards (AME-d3)[5], MedchemExpress (AME)[2]

Analytical Data

Certified reference materials undergo rigorous testing to ensure their identity, purity, and concentration. The following sections detail the typical experimental protocols used for quality control.

High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the purity of the compound.

Methodology: A solution of the reference material is injected into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector. The mobile phase composition and gradient are optimized to achieve separation of the main compound from any impurities. The purity is calculated by dividing the peak area of the main compound by the total peak area of all components in the chromatogram.

Mass Spectrometry (MS)

Purpose: To confirm the molecular weight and isotopic enrichment of the labeled compound.

Methodology: The sample is introduced into a mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured. For $^{13}\text{C}_{15}$ -labeled AME, the expected molecular ion peak would be significantly shifted from the unlabeled compound, confirming the incorporation of the stable isotopes. The isotopic distribution pattern is also analyzed to determine the level of isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure of the compound.

Methodology: ^1H and ^{13}C NMR spectra are acquired to provide detailed information about the molecular structure. The chemical shifts, coupling constants, and integration of the signals in the ^1H NMR spectrum are compared with the expected structure. The ^{13}C NMR spectrum will show signals corresponding to the carbon atoms in the molecule, and in the case of a $^{13}\text{C}_{15}$ -labeled compound, will confirm the position and extent of labeling.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the certification of a stable isotope-labeled reference material.



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Caption: Quality Control Workflow for Certified Reference Material.

Applications

Alternariol, methyl ether-¹³C₁₅ is intended for use as an internal standard in analytical methods for the detection and quantification of AME.^[1] AME is a mycotoxin produced by Alternaria fungi and is a common contaminant in food and environmental samples.^[6] Accurate quantification of AME is crucial for food safety and toxicological research.^[6]

Handling and Storage

Storage: The product should be stored at -20°C in a tightly sealed container, protected from light and moisture.^{[2][5][7]}

Handling: This product is for laboratory research use only and is not intended for human or veterinary use.^{[3][7]} Standard laboratory safety precautions should be taken when handling this compound. A Safety Data Sheet (SDS) should be consulted for detailed safety information.

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